

Technical Support Center: AS1975063 Solubility & Formulation Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: AS1975063
CAS No.: 955925-61-8
Cat. No.: B605609

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Introduction & Compound Profile

AS1975063 is a potent, selective GPR40 (FFAR1) agonist used primarily in metabolic disease research, specifically for Type 2 Diabetes Mellitus (T2DM). It functions by stimulating glucose-dependent insulin secretion from pancreatic

-cells.^{[1][2][3]}

Unlike standard reagents, **AS1975063** presents specific physicochemical challenges due to its structure—typically a biphenyl-oxadiazolidinedione derivative. The oxadiazolidinedione ring acts as an acidic bioisostere (pKa

6.0–7.0), making its solubility highly pH-dependent.^[2]

Physicochemical Snapshot

Property	Characteristic	Impact on Solubility
Chemical Class	Lipophilic Acid / Salt	High logP; requires organic co-solvents or pH adjustment.[2]
Common Forms	Free Acid vs. Sodium Salt	Sodium Salt: Water-soluble (high pH).[2] Free Acid: Insoluble in water; requires DMSO.[2]
pKa	~6.5 (Oxadiazolidinedione)	Precipitates in acidic environments (pH < 6).[2]
Key Solvents	DMSO, Ethanol, PEG400	Soluble in DMSO (>10 mg/mL).[2]

Troubleshooting Scenarios (Q&A)

Issue 1: Precipitation occurs immediately when diluting DMSO stock into cell culture media.

Diagnosis: This is a classic "pH Shock" precipitation.[2] Explanation: **AS1975063** is lipophilic.[2] While soluble in DMSO, rapid dilution into aqueous media (pH 7.4) can cause local regions of high concentration where the compound crashes out before mixing. If you are using the free acid form, the neutral pH of the media may not be high enough to fully ionize and solubilize it at higher micromolar concentrations. Solution:

- Vortex Immediately: Do not drop the DMSO stock into static media. Vortex the media while slowly adding the stock.
- Limit DMSO: Keep final DMSO concentration .
- Use an Intermediate: Dilute the DMSO stock 1:10 into PBS (pH 7.4) + 1% BSA first.[2] Albumin (BSA) acts as a carrier protein, sequestering the lipophilic drug and preventing crystal growth before adding to cells.

Issue 2: The compound does not dissolve in water despite being labeled as a "Sodium Salt".

Diagnosis: Hydrolysis or CO

absorption. Explanation: Sodium salts of weak acids can revert to their insoluble free acid form if exposed to moisture or slightly acidic water (distilled water absorbs CO

from air, lowering pH to ~5.5). Solution:

- Buffer the Water: Do not use unbuffered water.[2] Dissolve the salt in a buffer at pH 8.0 (e.g., Tris or Bicarbonate) to ensure it remains ionized.
- Sonication: Sonicate at 40°C for 10 minutes.
- Switch to DMSO: If the salt has partially converted to acid, it will not redissolve in water. Dissolve the entire vial in DMSO to create a master stock, then re-aliquot.

Issue 3: In vivo oral formulation (gavage) clogs the needle or precipitates in the stomach.

Diagnosis: Incorrect vehicle selection for a lipophilic acid. Explanation: In the acidic environment of the stomach (pH 1–2), **AS1975063** will protonate and precipitate. If the formulation is not a stable suspension, large crystals will form, reducing bioavailability. Solution:

- Preferred Vehicle: 0.5% Methylcellulose (MC) + 0.1% Tween 80.[2]
 - Why? MC increases viscosity to prevent settling; Tween 80 wets the hydrophobic particles. [2] This creates a homogeneous suspension that is robust to pH changes.[2]
- Alternative (Solution): 10% PEG400 / 90% Saline (Only if concentration is low, < 1 mg/mL).

Experimental Protocols

Protocol A: Preparation of 10 mM Stock Solution

Best for: In vitro cell culture assays.

- Calculate: Determine the mass required. For **AS1975063** (MW

450–500 g/mol , check specific batch MW), 10 mg

20–22

mol.

- Solvent: Use anhydrous DMSO (Cell Culture Grade).[2] Avoid Ethanol if possible, as it evaporates and changes concentration.
- Dissolution: Add DMSO to the vial. Vortex for 30 seconds.[2]
 - QC Step: Inspect against light.[2] The solution must be perfectly clear. If hazy, sonicate in a water bath at 37°C for 5 minutes.
- Storage: Aliquot into small volumes (e.g., 50 L) to avoid freeze-thaw cycles. Store at -20°C (stable for 6 months) or -80°C (stable for >1 year).

Protocol B: Preparation of In Vivo Suspension (Oral Gavage)

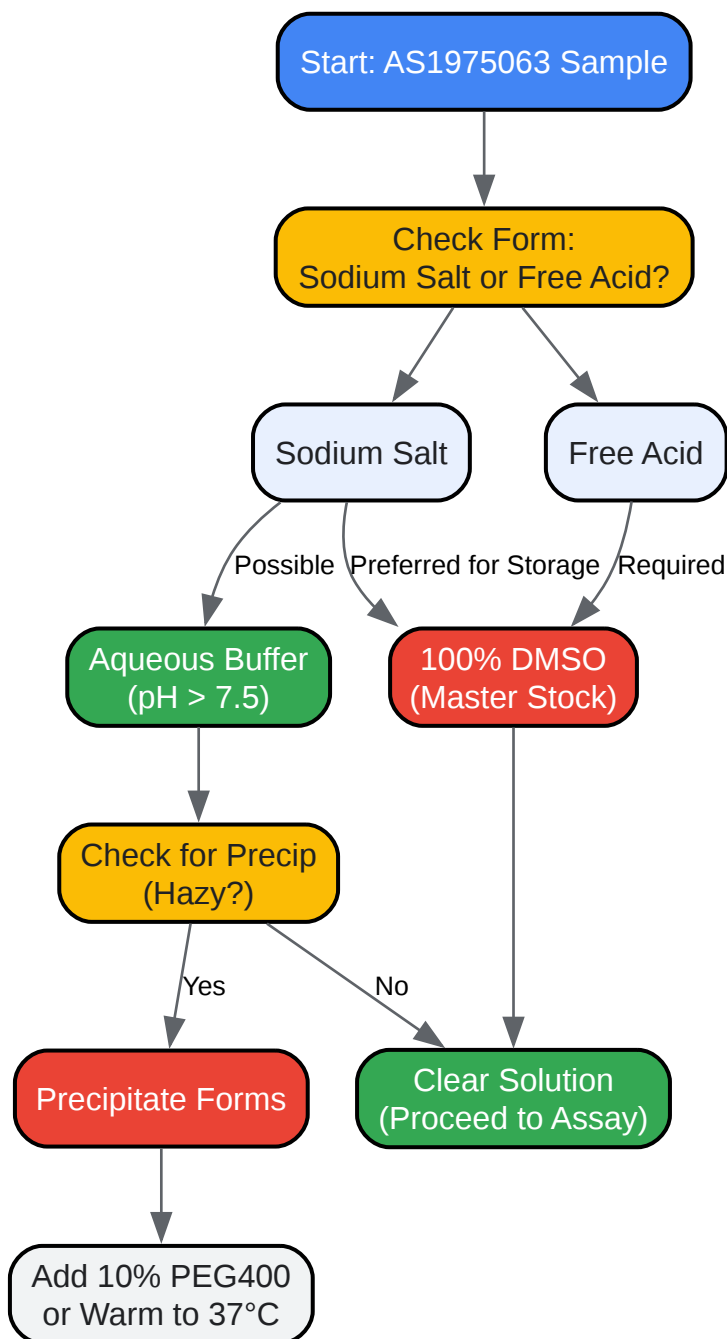
Best for: Mouse/Rat efficacy studies (e.g., OGTT). Target Concentration: 1 mg/mL (for 10 mg/kg dose at 10 mL/kg volume).[2]

- Vehicle Prep: Prepare 0.5% (w/v) Methylcellulose (400 cP) in distilled water.[2] Stir overnight at 4°C to hydrate fully. Add 0.1% Tween 80.[2]
- Weighing: Weigh the required amount of **AS1975063** solid (do not use DMSO stock if possible, solid dispersion is better for suspensions).
- Levigation: Place the powder in a mortar. Add a few drops of the Vehicle. Grind with a pestle to form a smooth, lump-free paste.
- Dilution: Gradually add the rest of the Vehicle while triturating (grinding/mixing).
- Homogenization: Transfer to a vial and vortex/sonicate for 10 minutes before dosing.
 - Note: Shake well immediately before drawing into the syringe.[2]

Visualizations

Figure 1: Solubility Decision Logic

Use this workflow to determine the correct formulation strategy based on your starting material.

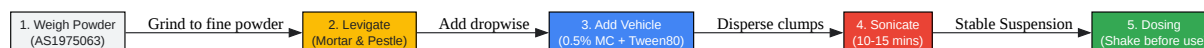


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Caption: Decision tree for selecting the initial solvent based on the chemical form of **AS1975063**. DMSO is the universal safe harbor for stock preparation.[2]

Figure 2: In Vivo Formulation Workflow

Step-by-step guide for preparing a homogeneous suspension for oral gavage.



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Caption: Critical path for preparing a stable Methylcellulose suspension. Levigation (Step 2) is the most critical step to prevent needle clogging.[2]

References

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